Spectroscopic Characterization of 2,2-Dimethylpyrrolidine Hydrochloride: A Technical Guide

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Compound of Interest	
Compound Name:	*2,2-Dimethylpyrrolidine hydrochloride*
CAS No.:	*623580-01-8*
Cat. No.:	*B1438439*

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Executive Summary

2,2-Dimethylpyrrolidine hydrochloride (CAS: 623580-01-8) is a sterically hindered cyclic amine salt frequently employed as a building block in medicinal chemistry. Its gem-dimethyl group at the

-position imposes significant conformational constraints, influencing the lipophilicity and metabolic stability of drug candidates. This guide provides a comprehensive analysis of its spectroscopic signature, synthesis, and quality control parameters, designed for researchers in drug discovery and organic synthesis.

Chemical Identity & Physical Properties[1][2][3][4][5][6][7]

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Parameter	Data
IUPAC Name	2,2-Dimethylpyrrolidin-1-ium chloride
CAS Number	623580-01-8 (Salt) / 35018-15-6 (Free Base)
Molecular Formula	
Molecular Weight	135.63 g/mol
Appearance	White to light brown crystalline solid
Solubility	Highly soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.[1][2][3]
Key Structural Feature	Gem-dimethyl group at C2 (Steric bulk, Thorpe-Ingold effect)

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of the hydrochloride salt differs significantly from the free base due to the protonation of the nitrogen atom, which deshields the

-protons (C5-H) and the adjacent methyl groups.

H NMR Data (400 MHz,

)

Note: Chemical shifts are representative for the hydrochloride salt in deuterium oxide.

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment
C2-Me	1.45	Singlet (s)	6H	Gem-dimethyl protons
C3-H	1.95 – 2.05	Multiplet (m)	2H	-methylene protons
C4-H	2.05 – 2.15	Multiplet (m)	2H	-methylene protons
C5-H	3.35 – 3.45	Triplet (t)	2H	-methylene protons (deshielded by)

Interpretation:

- Gem-Dimethyl Singlet: The strong singlet at ~1.45 ppm is the diagnostic peak. In the free base, this signal appears upfield (~1.1 ppm). The downfield shift confirms salt formation.
- Ring Protons: The C5 protons adjacent to the nitrogen appear most downfield (~3.4 ppm) due to the inductive effect of the ammonium center.

C NMR Data (100 MHz,

)

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Position	Shift (, ppm)	Type	Notes
C2-Me	24.5		Equivalent methyl carbons
C3	34.2		-carbon
C4	19.8		-carbon
C5	46.1		-carbon (adjacent to N)
C2	68.5		Quaternary carbon (low intensity)

Mass Spectrometry (MS)

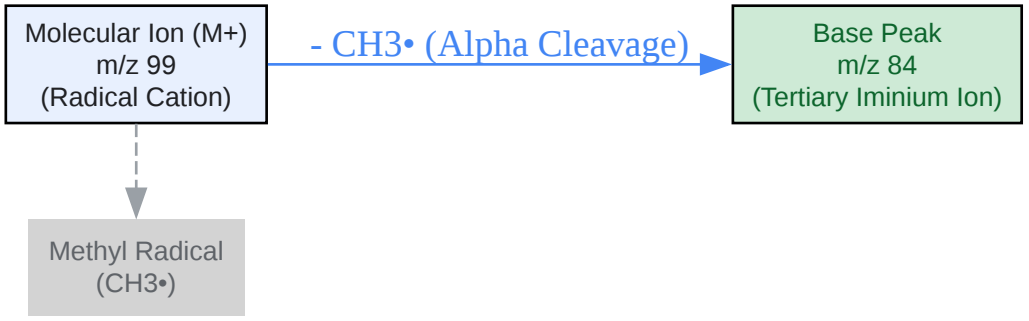
The mass spectrum of 2,2-dimethylpyrrolidine is characterized by

-cleavage, a dominant fragmentation pathway for amines.

- Molecular Ion ( ): m/z 99 (Weak intensity for free base).
- Base Peak: m/z 84 ( ).

Fragmentation Logic: The loss of a methyl group from the quaternary C2 position forms a stable tertiary iminium ion. This is the most energetically favorable pathway.

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Figure 1: Primary fragmentation pathway of 2,2-dimethylpyrrolidine in Electron Impact (EI) mass spectrometry.

Infrared (IR) Spectroscopy

- N-H Stretch: Broad, strong absorption band between 2400–3000 cm

  , characteristic of the ammonium salt (

).
- C-H Stretch: Sharp peaks at 2960–2850 cm

  (Alkane C-H).
- Fingerprint Region: C-N stretching vibrations appear around 1100–1200 cm

  .

Synthesis & Preparation

The synthesis typically involves the reduction of the corresponding lactam (5,5-dimethyl-2-pyrrolidone) or ring contraction of piperidine derivatives.

Experimental Protocol: Reduction of 5,5-Dimethyl-2-pyrrolidone

- Reagents: Lithium Aluminum Hydride (LiAlH

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), THF (anhydrous).

- Procedure:
  - Suspend LiAlH

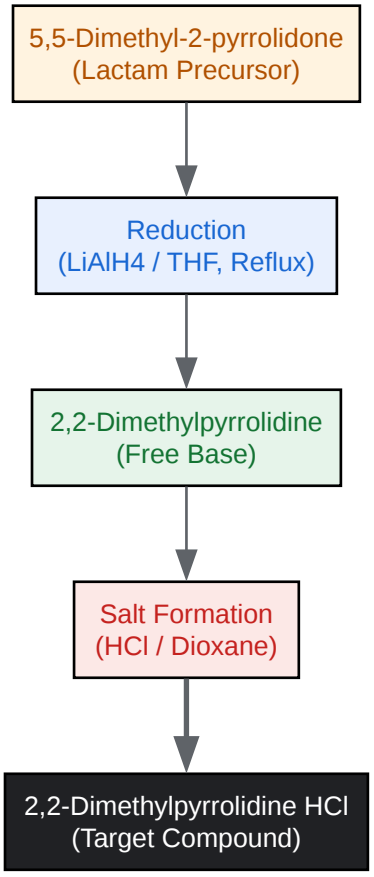
    (1.5 eq) in dry THF under

    atmosphere.
  - Add 5,5-dimethyl-2-pyrrolidone dropwise at 0°C.
  - Reflux for 12 hours.
  - Quench via Fieser method (

    , 15% NaOH,

).
  - Filter precipitate and extract filtrate with ether.
  - Treat ethereal layer with HCl/dioxane to precipitate the hydrochloride salt.
- Purification: Recrystallization from Ethanol/Ether.

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Figure 2: Synthetic route from lactam precursor to hydrochloride salt.

Quality Control & Impurity Profiling

When analyzing commercial or synthesized samples, watch for these common impurities:

- Starting Material (Lactam): Check for Carbonyl stretch in IR (~1680 cm

) or

  signal in

  C NMR (~175 ppm).
- Solvent Residues: THF (multiplets at 1.85, 3.76 ppm) or Ethanol (triplet 1.17, quartet 3.65 ppm).

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- Water Content: Being hygroscopic, the salt may contain significant water (broad singlet at 4.79 ppm in

).

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- To cite this document: BenchChem. [Spectroscopic Characterization of 2,2-Dimethylpyrrolidine Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1438439/docs#spectroscopic-characterization-of-2-2-dimethylpyrrolidine-hydrochloride-a-technical-guide]

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